

A Comprehensive Guide to the Proper Disposal of Wieland-Miescher Ketone

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Compound of Interest

Compound Name: *Wieland-Miescher ketone*

Cat. No.: *B1293845*

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For researchers, scientists, and professionals in drug development, the responsible management of chemical waste is paramount to ensuring laboratory safety and environmental compliance. This guide provides detailed procedures for the proper disposal of **Wieland-Miescher ketone**, a common building block in the synthesis of complex organic molecules. While not classified as a hazardous substance by OSHA, adherence to established chemical waste protocols is essential.

Key Safety and Physical Properties

A thorough understanding of a chemical's properties is the first step in safe handling and disposal. The following table summarizes the key quantitative data for **Wieland-Miescher ketone**.^{[1][2][3][4]}

Property	Value	Source
CAS Number	20007-72-1	[1][2][3]
Molecular Formula	C ₁₁ H ₁₄ O ₂	[1][3]
Molar Mass	178.23 g/mol	[1][3][4]
Appearance	Beige to brown crystalline powder	[1][2]
Melting Point	47-50 °C	[1][2][4]
Boiling Point	Not available	[2][5]
Flash Point	122 °C	[1]
Solubility	Not soluble in water	[5]
NFPA 704 Rating	Health: 0, Fire: 1, Reactivity: 0	[1]

Disposal Protocol: A Step-by-Step Approach

The following protocol outlines the necessary steps for the safe and compliant disposal of **Wieland-Miescher ketone** from a laboratory setting. This procedure is based on general best practices for chemical waste management.[6][7][8][9][10][11]

1. Personal Protective Equipment (PPE):

- Always wear standard laboratory PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **Wieland-Miescher ketone**. [2]

2. Waste Collection and Containerization:

- Designate a specific, compatible waste container for **Wieland-Miescher ketone** waste. The container must be in good condition, free of leaks or cracks, and have a secure, tightly fitting lid. [7][9]
- For solid waste, use a wide-mouth container to facilitate easy transfer.

- For solutions containing **Wieland-Miescher ketone**, use a liquid waste container. Do not mix with incompatible waste streams. Ketones are generally collected with other organic solvents.[\[6\]](#)

3. Labeling of Waste Containers:

- Immediately label the waste container with the words "Hazardous Waste".[\[9\]](#)
- Clearly identify the contents, including "**Wieland-Miescher Ketone**" and any other solvents or chemicals present, with their approximate concentrations.[\[11\]](#)
- Record the date when the waste was first added to the container.

4. Storage of Chemical Waste:

- Store the sealed waste container in a designated Satellite Accumulation Area (SAA) within the laboratory.
- Ensure the storage area is well-ventilated and away from sources of ignition.[\[2\]](#)
- Segregate the container from incompatible chemicals.

5. Scheduling Waste Pickup:

- Do not dispose of **Wieland-Miescher ketone** in the regular trash or pour it down the sink.[\[7\]](#)
- Contact your institution's Environmental Health and Safety (EHS) department or the equivalent office to arrange for the collection of the chemical waste.[\[6\]](#)[\[8\]](#)
- Follow their specific procedures for requesting a waste pickup.

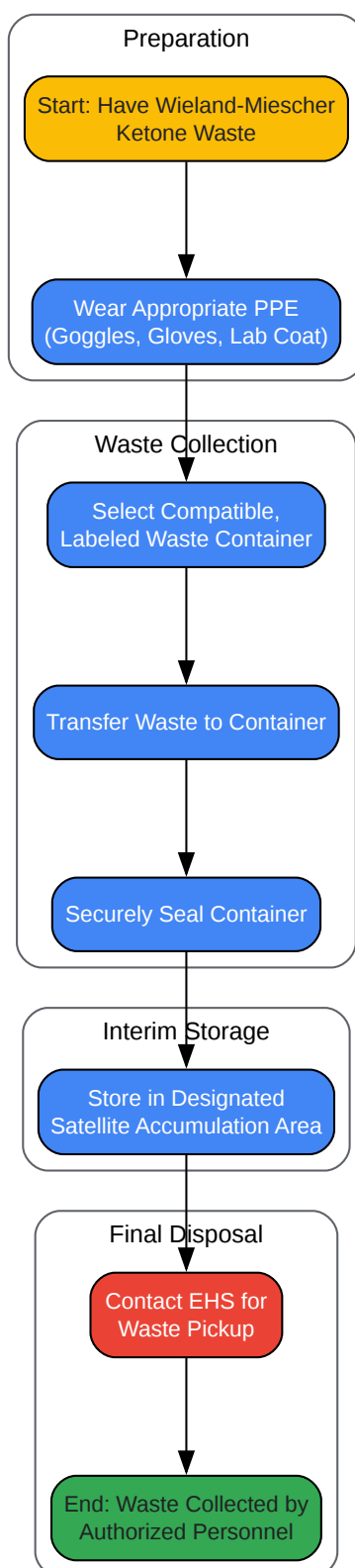
6. Decontamination of Empty Containers:

- An empty container that has held **Wieland-Miescher ketone** should be managed as chemical waste unless properly decontaminated.
- To decontaminate, rinse the container three times with a suitable solvent (e.g., acetone or ethanol). The resulting rinsate must be collected and disposed of as hazardous waste.[\[10\]](#)

- After triple-rinsing, the container can often be disposed of as regular laboratory glass or plastic waste, but confirm this with your institutional guidelines. Deface any chemical labels on the container before disposal.[\[10\]](#)[\[11\]](#)

Disposal Workflow Diagram

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Wieland-Miescher ketone**.



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Caption: Workflow for the proper disposal of **Wieland-Miescher ketone**.

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